

tert-Butyl (6-chloropyridin-3-yl)carbamate

molecular weight and formula

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Compound of Interest

Compound Name: *tert-Butyl (6-chloropyridin-3-yl)carbamate*

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Technical Guide: tert-Butyl (6-chloropyridin-3-yl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-butyl (6-chloropyridin-3-yl)carbamate**, a key building block in medicinal chemistry and drug development. This document details its chemical properties, a representative experimental protocol for its synthesis, and a logical workflow for its preparation and purification.

Core Compound Data

tert-Butyl (6-chloropyridin-3-yl)carbamate is a Boc-protected amine derivative of 2-chloro-5-aminopyridine. The tert-butyloxycarbonyl (Boc) protecting group makes it a stable intermediate for use in multi-step organic syntheses, particularly in the construction of complex heterocyclic molecules for pharmaceutical applications.

Physicochemical Properties

The key quantitative data for **tert-butyl (6-chloropyridin-3-yl)carbamate** are summarized in the table below. This information is critical for its application in synthesis, including reaction setup, purification, and characterization.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₃ ClN ₂ O ₂	[1]
Molecular Weight	228.67 g/mol	[1]
CAS Number	171178-45-3	[1]
Melting Point	127-129 °C	[2]
Boiling Point	283.7 °C at 760 mmHg	[2]
Physical Form	Solid	[2]
Purity (Typical)	≥98%	[2]

Synthesis and Experimental Protocol

The synthesis of **tert-butyl (6-chloropyridin-3-yl)carbamate** is typically achieved through the protection of the primary amine of 5-amino-2-chloropyridine using di-tert-butyl dicarbonate (Boc₂O). This reaction is a standard procedure for introducing a Boc protecting group onto an aromatic amine.

Representative Experimental Protocol: Boc Protection of 5-amino-2-chloropyridine

This protocol describes a common method for the synthesis of **tert-butyl (6-chloropyridin-3-yl)carbamate**.

Materials:

- 5-amino-2-chloropyridine
- Di-tert-butyl dicarbonate (Boc₂O)
- Tetrahydrofuran (THF), anhydrous
- Triethylamine (TEA) or another suitable base
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

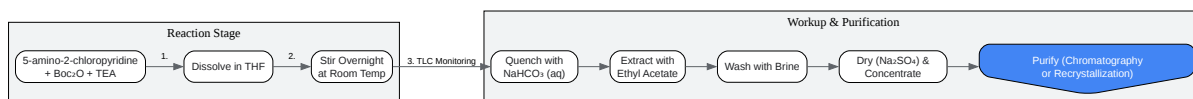
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve 5-amino-2-chloropyridine (1.0 equivalent) in anhydrous tetrahydrofuran (THF).
- **Base Addition:** Add triethylamine (1.5 equivalents) to the solution.
- **Reagent Addition:** To the stirred solution, add di-tert-butyl dicarbonate (1.1 equivalents) portion-wise at room temperature. The reaction is often mildly exothermic.
- **Reaction:** Stir the mixture at room temperature overnight. Monitor the reaction progress by Thin-Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching and Extraction:** Once the reaction is complete, quench it by adding saturated aqueous NaHCO_3 solution. Extract the aqueous mixture with ethyl acetate (3x).
- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by column chromatography on silica gel or by recrystallization to yield the final product as a solid.

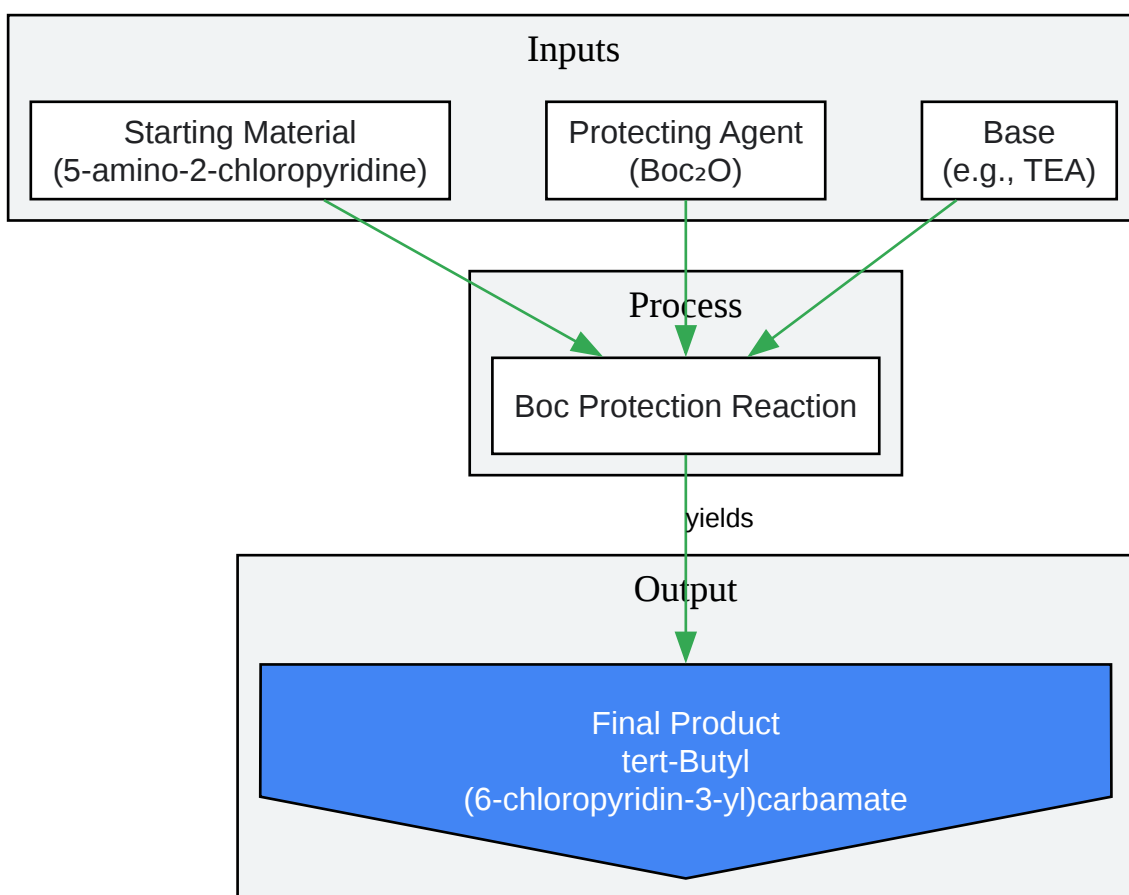
Process Visualization

The following diagrams illustrate the logical workflow of the synthesis and purification process for **tert-butyl (6-chloropyridin-3-yl)carbamate**.



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Synthetic Workflow for **tert-Butyl (6-chloropyridin-3-yl)carbamate**.



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Logical Relationship of Synthesis Components.

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References

- 1. (6-Chloro-pyridin-3-yl)-carbamic acid tert-butyl ester | C₁₀H₁₃ClN₂O₂ | CID 7330593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tert-Butyl (6-chloropyridin-3-yl)carbamate | 171178-45-3 [sigmaaldrich.com]
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